

Application Note: A Comprehensive Guide to the Analytical Detection of N-Methyl Metribuzin

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Compound of Interest

Compound Name: *N-Methyl Metribuzin*

CAS No.: 56742-45-1

Cat. No.: B139476

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Abstract

This application note provides a detailed guide for the qualitative and quantitative analysis of **N-Methyl Metribuzin** (CAS 56742-45-1), an aminotriazinone analogue of the widely used herbicide Metribuzin.^[1] As the analytical landscape demands increasing sensitivity and specificity for environmental monitoring, food safety, and metabolic studies, robust analytical methods are paramount. This document outlines comprehensive protocols for sample preparation and analysis using state-of-the-art techniques, including High-Performance Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS), and High-Performance Liquid Chromatography with UV detection (HPLC-UV). The methodologies presented are grounded in established principles for the analysis of the parent compound, Metribuzin, and are adapted for its N-methylated counterpart, providing researchers and drug development professionals with a solid foundation for method implementation and validation.

Introduction

N-Methyl Metribuzin, chemically known as 6-(tert-butyl)-4-(methylamino)-3-(methylthio)-1,2,4-triazin-5(4H)-one, is a close structural analogue of Metribuzin, a selective triazinone herbicide that functions by inhibiting photosynthesis.[2][3][4] The potential presence of **N-Methyl Metribuzin** in environmental or biological samples, either as a manufacturing impurity, a metabolite, or a transformation product, necessitates the development of precise and reliable analytical methods. The structural similarity to Metribuzin allows for the adaptation of existing, well-validated analytical protocols.

This guide is designed to provide both the theoretical basis and practical, step-by-step instructions for the detection of **N-Methyl Metribuzin** in various matrices, such as soil and water. We will explore the causality behind experimental choices, from sample extraction to final detection, ensuring that each protocol is a self-validating system built on scientific integrity.

Physicochemical Properties

Understanding the physicochemical properties of **N-Methyl Metribuzin** is fundamental to designing effective extraction and chromatographic methods. These properties dictate the choice of solvents, stationary phases, and detection techniques.

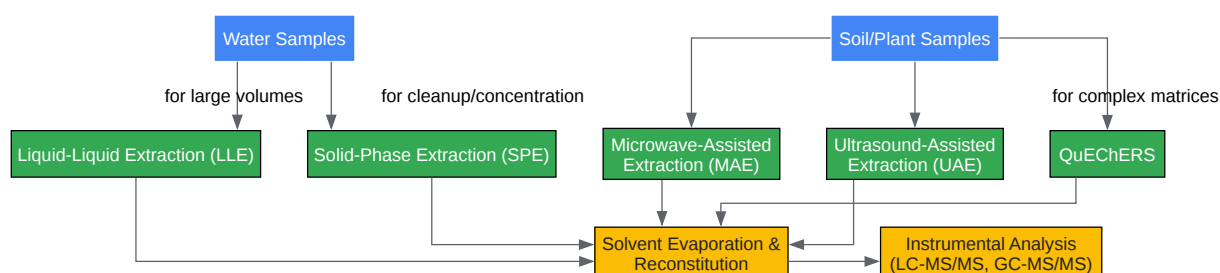
Property	Value	Source
CAS Number	56742-45-1	[2][3][5]
Molecular Formula	C ₉ H ₁₆ N ₄ OS	[3][5]
Molecular Weight	228.31 g/mol	[3][5]
IUPAC Name	6-(tert-butyl)-4-(methylamino)-3-(methylthio)-1,2,4-triazin-5(4H)-one	[2]
Predicted LogP	~1.9 - 2.2	Inferred from Metribuzin (LogP = 1.7)[4]

The moderate hydrophobicity, indicated by the predicted LogP value, suggests that reversed-phase chromatography will be an effective separation technique. The presence of a readily

protonated triazine ring makes positive ion electrospray ionization a suitable choice for mass spectrometry.

Sample Preparation Strategies

The primary challenge in trace analysis is the efficient extraction of the analyte from complex matrices while minimizing interferences.^[6] The choice of extraction technique is matrix-dependent.



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Caption: General workflow for sample preparation.

Protocol 2.1: Microwave-Assisted Extraction (MAE) for Soil Samples

Rationale: MAE uses microwave energy to heat the solvent and sample, accelerating the extraction of analytes from the solid matrix. This method, adapted from Bayer Method SE-001-S15-02 for Metribuzin, is highly efficient and reduces solvent consumption compared to traditional methods like Soxhlet.^{[7][8]}

Procedure:

- Weigh 10 ± 0.1 g of homogenized soil into a microwave extraction vessel.

- For recovery assessment, fortify the sample with a known concentration of **N-Methyl Metribuzin** standard solution and allow it to sit for approximately 10 minutes.
- Add 40 mL of an acetonitrile:water (1:1, v/v) extraction solvent.[\[7\]](#)
- Add a magnetic stirrer to the vessel and seal it.
- Place the vessel in the microwave extraction system. Program the system to ramp the temperature to 70°C over 5 minutes and hold for an additional 10 minutes.[\[7\]](#)
- Allow the vessel to cool to room temperature.
- Transfer a 1.5 mL aliquot of the supernatant to a microcentrifuge tube and centrifuge at $\geq 12,000$ rpm for 2 minutes.[\[7\]](#)
- Take a 1 mL aliquot of the supernatant, dilute with 0.625 mL of water, vortex, and transfer to an autosampler vial for LC-MS/MS analysis.[\[8\]](#)

Protocol 2.2: Liquid-Liquid Extraction (LLE) for Water Samples

Rationale: LLE is a classic and effective method for extracting moderately nonpolar analytes from aqueous matrices into an immiscible organic solvent. Methylene chloride is an effective solvent for this purpose.[\[8\]](#)

Procedure:

- Measure 10 g of the water sample into a 50 mL conical tube.
- If required, fortify the sample with **N-Methyl Metribuzin** standard.
- Add 10 mL of methylene chloride, cap the tube, and shake vigorously for 2 minutes.[\[8\]](#)
- Allow the layers to separate. The organic layer will be at the bottom.
- Using a glass Pasteur pipette, carefully transfer the bottom organic layer (~10 mL) to a clean culture tube.[\[8\]](#)

- Evaporate the solvent to dryness under a gentle stream of nitrogen at 50°C (e.g., using a TurboVap).[9]
- Reconstitute the residue in 1 mL of 4:1 water:acetonitrile (v/v), vortex thoroughly, and transfer to an autosampler vial for analysis.[9]

Chromatographic Separation and Detection

Methods

Method 3.1: LC-MS/MS – The Gold Standard for Trace Quantification

Rationale: LC-MS/MS provides unparalleled sensitivity and specificity, making it the preferred method for detecting trace levels of pesticides in complex environmental and biological matrices.[10] The use of Multiple Reaction Monitoring (MRM) ensures that the instrument is selectively detecting the analyte of interest, minimizing the risk of false positives.[7][9]



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Caption: LC-MS/MS workflow for **N-Methyl Metribuzin**.

Protocol 3.1.1: LC-MS/MS Analysis The following parameters are based on validated methods for Metribuzin and are expected to provide excellent performance for **N-Methyl Metribuzin** with minimal optimization.[7][9]

Table 1: LC-MS/MS Instrumental Parameters

Parameter	Setting	Rationale
LC Column	Phenomenex Kinetex C8 (3.0 mm x 100 mm, 2.6 µm) or equivalent	C8 provides balanced retention for moderately polar compounds.[7][9]
Mobile Phase A	0.2% Acetic Acid in 9:1 Water:Acetonitrile	Acid modifier promotes better peak shape and ionization efficiency.[9]
Mobile Phase B	0.2% Acetic Acid in Acetonitrile	Strong organic solvent for elution.[9]
Gradient	0-0.2 min (20% B), 6-7 min (90% B), 7.1-8 min (20% B)	A standard gradient to separate the analyte from matrix components.[9]
Flow Rate	0.5 mL/min	Typical for 3.0 mm ID columns.
Injection Vol.	10 - 50 µL	Larger volumes can improve sensitivity for clean samples.[9]
Column Temp.	40°C	Improves peak shape and reduces viscosity.
Ionization Mode	Electrospray Ionization (ESI), Positive	The triazine structure is readily protonated.[7][9]

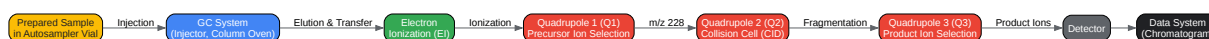
| Source Temp. | 400°C | Optimizes desolvation of ions.[7][9] |

Table 2: Proposed MRM Transitions for **N-Methyl Metribuzin** Note: These transitions are predicted based on the known fragmentation of Metribuzin and require empirical validation on the specific mass spectrometer being used.

Analyte	Precursor Ion [M+H] ⁺ (m/z)	Product Ion (m/z)	Collision Energy (eV)	Use
N-Methyl Metribuzin	229.1	~201.1	~15-25	Quantifier (Loss of C ₂ H ₄)
N-Methyl Metribuzin	229.1	~159.1	~20-30	Qualifier (Further fragmentation)

Method 3.2: GC-MS/MS – An Alternative Approach

Rationale: GC-MS/MS is a powerful technique for analytes that are volatile and thermally stable. While LC-MS/MS is often preferred for modern pesticides, GC-MS/MS can offer excellent resolution and sensitivity, particularly when dealing with less polar co-extractants.[11]



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Caption: GC-MS/MS workflow for **N-Methyl Metribuzin**.

Protocol 3.2.1: GC-MS/MS Analysis This protocol is adapted from a validated method for Metribuzin and its metabolites in soil and plant matrices.[11]

Table 3: GC-MS/MS Instrumental Parameters

Parameter	Setting	Rationale
GC Column	HP-5ms or equivalent (30 m x 0.25 mm, 0.25 µm)	A 5% phenyl-methylpolysiloxane column offers good selectivity for a wide range of analytes. [12]
Carrier Gas	Helium, constant flow ~1.2 mL/min	Inert carrier gas standard for GC-MS.
Injector Temp.	250°C	Ensures rapid volatilization of the analyte.
Oven Program	70°C (hold 1 min), ramp 25°C/min to 180°C, ramp 10°C/min to 280°C (hold 5 min)	A temperature program designed to separate analytes based on boiling points.
Ionization Mode	Electron Ionization (EI), 70 eV	Standard ionization mode for GC-MS, producing repeatable fragmentation patterns.

| MS/MS | MRM mode with predicted transitions | Provides high specificity and sensitivity. |

Method 3.3: HPLC-UV – For Higher Concentration Analysis

Rationale: HPLC with UV detection is a robust, cost-effective, and widely available technique. While it lacks the sensitivity and specificity of MS/MS, it is perfectly suited for analyzing formulations or samples with higher concentrations of the analyte.[\[13\]](#)[\[14\]](#)

Protocol 3.3.1: HPLC-UV Analysis This method is adapted from a validated protocol for Metribuzin formulation analysis.[\[13\]](#)

Table 4: HPLC-UV Instrumental Parameters

Parameter	Setting	Rationale
LC Column	Waters Symmetry C8 (150 mm x 4.6 mm, 5 µm) or equivalent	C8 provides appropriate retention.[13]
Mobile Phase	Potassium dihydrogen orthophosphate buffer : Acetonitrile (60:40 v/v)	Isocratic elution is simple and robust for quality control applications.[13]
Flow Rate	1.0 mL/min	Standard for 4.6 mm ID columns.
Detection	UV Detector at 297 nm	Metribuzin has a strong absorbance at this wavelength; N-Methyl Metribuzin should be similar.[13]

| Linearity Range | 2 - 12 µg/mL | A typical range for UV-based quantification.[13] |

Method Validation

Any analytical method must be validated to ensure it is fit for purpose. Validation should be performed according to established guidelines (e.g., ICH, SANTE). Key parameters to evaluate include:

- **Linearity:** The ability of the method to produce results that are directly proportional to the concentration of the analyte. A correlation coefficient (r^2) of >0.995 is typically required.[15]
- **Limit of Detection (LOD) & Limit of Quantification (LOQ):** The lowest concentration of an analyte that can be reliably detected and quantified, respectively. For Metribuzin in water and soil by LC-MS/MS, LOQs of 0.5 ng/g and 10 ng/g have been established.[7][9]
- **Accuracy (Recovery):** The closeness of the measured value to the true value, typically assessed by analyzing spiked samples. Mean recoveries should be within 70-120%.[9]
- **Precision (Repeatability & Intermediate Precision):** The degree of agreement among individual test results when the procedure is applied repeatedly. The relative standard

deviation (RSD) should typically be $\leq 20\%$.^[9]

- **Specificity:** The ability to assess the analyte unequivocally in the presence of components that may be expected to be present.

Table 5: Typical Performance Characteristics from Metribuzin Methods

Method	Matrix	Typical LOQ	Typical Recovery (%)	Typical RSD (%)	Reference
LC-MS/MS	Water	0.5 ng/g (ppb)	70 - 120	< 20	[9]
LC-MS/MS	Soil	10 ng/g (ppb)	70 - 120	< 20	[7]
LC-MS/MS	Wheat	0.03 µg/g (ppm)	87 - 97	< 10	[15]
GC-MS/MS	Soil & Plant	16 - 37 µg/kg (ppb)	73 - 121	< 7	[11]

| HPLC-UV | Formulation | 0.428 µg/mL (ppm) | 99 - 101 | < 2 | [\[13\]](#) |

Conclusion

This application note provides a comprehensive framework for the analysis of **N-Methyl Metribuzin** in various matrices. For trace-level quantification required in environmental and food safety applications, LC-MS/MS stands out as the superior technique due to its high sensitivity and specificity. GC-MS/MS offers a viable alternative, while HPLC-UV remains a valuable tool for higher-concentration assays. The protocols described herein are based on robust, validated methods for the parent compound Metribuzin and serve as an excellent starting point for method development and validation for **N-Methyl Metribuzin**. Successful implementation will require empirical optimization and validation on the specific instrumentation and matrices used in your laboratory.

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